

# Naxillin solution preparation and storage

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## Compound of Interest

Compound Name: Naxillin

Cat. No.: B1676975

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Note to the reader: The term "**Naxillin**" appears to be a misspelling. All information provided in these application notes and protocols pertains to Nafcillin, a penicillinase-resistant penicillin antibiotic. This information is intended for researchers, scientists, and drug development professionals.

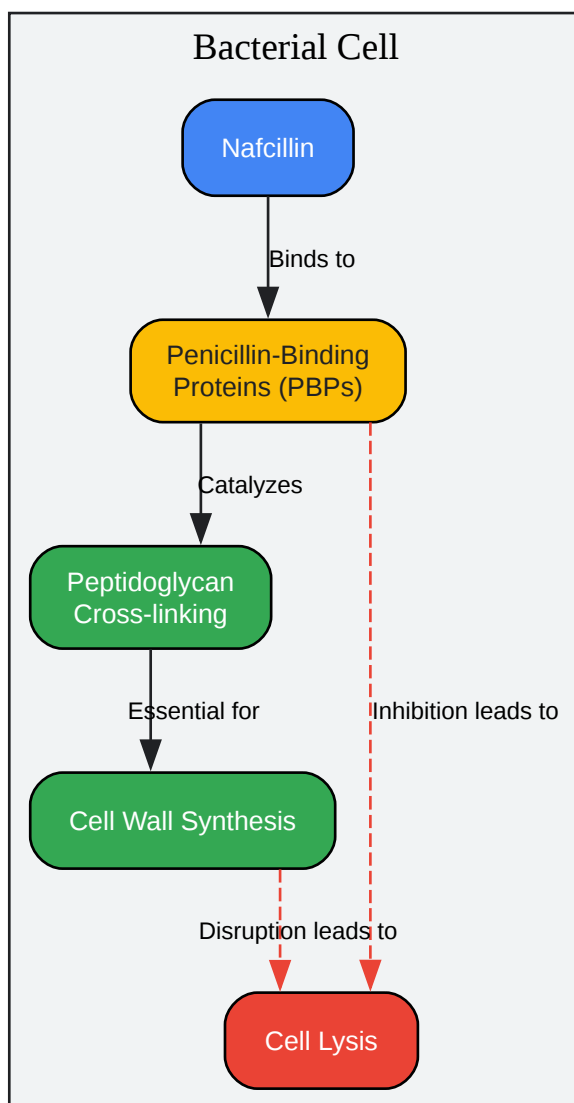
## Application Notes for Nafcillin Sodium

### Introduction

Nafcillin is a narrow-spectrum, beta-lactam antibiotic belonging to the penicillin class of drugs. [1][2] It is particularly effective against infections caused by penicillinase-producing staphylococci.[1][2] Its resistance to the beta-lactamase enzyme makes it a valuable tool in both clinical and research settings for combating resistant Gram-positive bacteria.[1] These notes provide essential information on the preparation, storage, and handling of Nafcillin solutions for research applications.

### Mechanism of Action

Nafcillin, like other  $\beta$ -lactam antibiotics, disrupts the synthesis of the bacterial cell wall. It specifically targets and binds to penicillin-binding proteins (PBPs), which are enzymes crucial for the final steps of peptidoglycan synthesis. This binding inactivates the transpeptidase and carboxypeptidase functions of the PBPs, preventing the cross-linking of peptidoglycan chains. The resulting weakened cell wall cannot withstand the internal osmotic pressure, leading to cell lysis and bacterial death.



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Mechanism of action of Nafcillin.

## Protocols for Preparation and Storage of Nafcillin Solutions

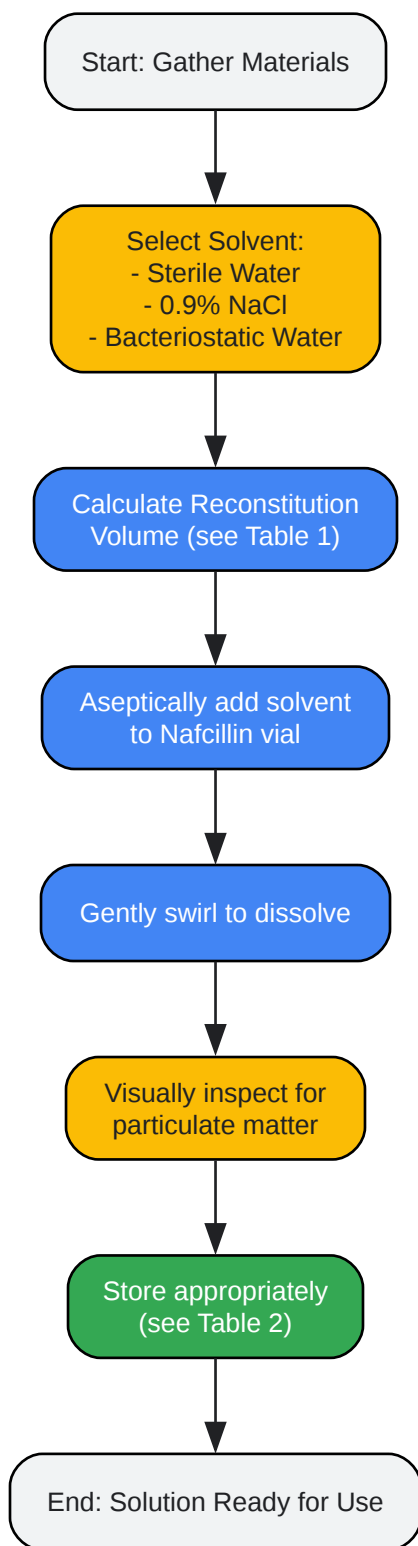
### 1. Reconstitution of Nafcillin Sodium Powder

This protocol outlines the steps for reconstituting lyophilized Nafcillin sodium powder for in vitro research applications.

**Materials:**

- Nafcillin Sodium powder vial (e.g., 1 g or 2 g)
- Sterile Water for Injection, USP
- 0.9% Sodium Chloride Injection, USP
- Bacteriostatic Water for Injection, USP (containing benzyl alcohol or parabens)
- Sterile syringes and needles
- Laminar flow hood or sterile workspace

**Protocol Workflow:**



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## References

- 1. Nafcillin - Wikipedia [en.wikipedia.org]
- 2. What is the mechanism of Nafcillin Sodium? [synapse.patsnap.com]
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